

# Trestolone Acetate molecular structure and chemical properties

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## Compound of Interest

Compound Name: Trestolone Acetate

Cat. No.: B1199451

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## Trestolone Acetate: A Comprehensive Technical Guide

### An In-depth Analysis of its Molecular Structure and Chemical Properties for Researchers, Scientists, and Drug Development Professionals

**Trestolone Acetate**, also known by its developmental code names CDB-903 and NSC-69948, is a potent synthetic anabolic-androgenic steroid (AAS) derived from nandrolone (19-nortestosterone).[1][2] First described in 1963, it is the C17 $\beta$  acetate ester of its parent compound, trestolone (7 $\alpha$ -methyl-19-nortestosterone or MENT).[2][3] While it has never been marketed for clinical use, its unique chemical properties and significant anabolic activity have made it a subject of considerable interest in biomedical and endocrinological research.[3] This technical guide provides a detailed overview of the molecular structure, chemical properties, and relevant biological pathways of **Trestolone Acetate**.

## Molecular Structure and Identification

**Trestolone Acetate** possesses a steroidal framework based on the estrane skeleton. The key structural feature that distinguishes it from nandrolone is the presence of a methyl group at the 7 $\alpha$ -position. This modification significantly enhances its biological activity.

Table 1: Molecular Identification of **Trestolone Acetate**

Identifier	Value
IUPAC Name	[(7R,8R,9S,10R,13S,14S,17S)-7,13-dimethyl-3-oxo-2,6,7,8,9,10,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-17-yl] acetate
CAS Number	6157-87-5
Chemical Formula	C <sub>21</sub> H <sub>30</sub> O <sub>3</sub>
Synonyms	7 $\alpha$ -methyl-19-nortestosterone 17 $\beta$ -acetate, MENT acetate, Orgasteron acetate, U-15614
InChI Key	IVCRCPJOLWECJU-XQVQQVTHSA-N

## Physicochemical Properties

The physicochemical properties of **Trestolone Acetate** are crucial for its formulation, delivery, and pharmacokinetic profile.

Table 2: Physicochemical Data for **Trestolone Acetate**

Property	Value	Source(s)
Molecular Weight	330.47 g/mol	
Appearance	White to yellowish crystalline powder	
Melting Point	111-114 °C	
Boiling Point	447.6 $\pm$ 45.0 °C (Predicted) at 760 mmHg	
Density	1.11 $\pm$ 0.1 g/cm <sup>3</sup> (Predicted)	
Solubility	DMF: 30 mg/mL DMSO: 25 mg/mL Ethanol: 30 mg/mL	
pKa (Strongest Basic)	-0.88 (Predicted)	

## Experimental Protocols

### Synthesis of Trestolone Acetate

A common method for the synthesis of **Trestolone Acetate** involves the 1,4-conjugate addition of a methyl group to a dienone precursor, 6-dehydro-19-nortestosterone acetate. The following is a general protocol based on available literature:

#### Materials:

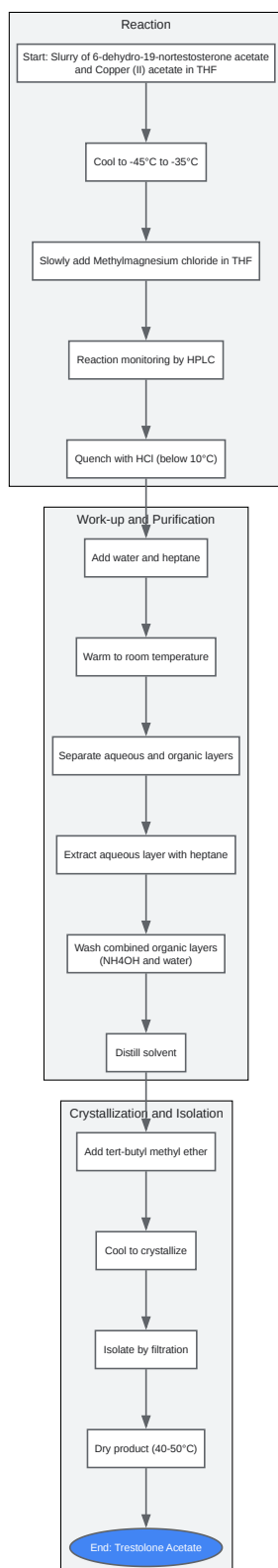
- 6-dehydro-19-nortestosterone acetate
- Methylmagnesium chloride in tetrahydrofuran (THF)
- Copper (II) acetate
- Tetrahydrofuran (THF)
- Hydrochloric acid
- Heptane
- Ammonium hydroxide solution (25%)
- Tert-butyl methyl ether
- Purified water

#### Procedure:

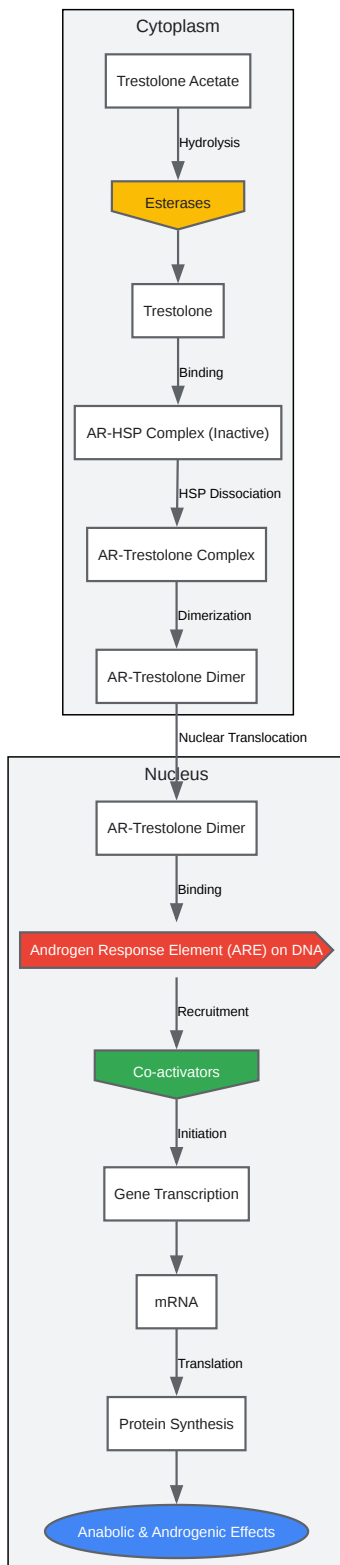
- A slurry of 6-dehydro-19-nortestosterone acetate and anhydrous copper (II) acetate is prepared in tetrahydrofuran and cooled to between -45°C and -35°C.
- A solution of methylmagnesium chloride in THF is slowly added to the cooled slurry while maintaining the temperature between -45°C and -35°C over a period of at least three hours.
- The reaction progress is monitored by High-Performance Liquid Chromatography (HPLC).

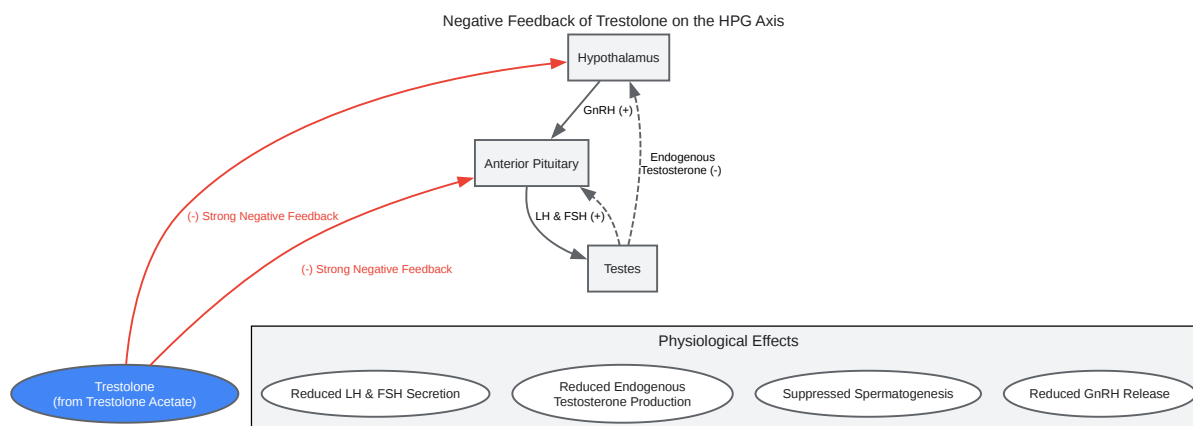
- Upon completion, the reaction is quenched by the addition of 37% hydrochloric acid, keeping the temperature below 10°C.
- The mixture is maintained at this temperature for approximately 30 minutes.
- Water is slowly added, followed by heptane, and the mixture is allowed to warm to room temperature.
- The aqueous layer is separated, and the product is extracted with heptane.
- The combined organic extracts are washed with a 25% ammonium hydroxide solution and then with purified water.
- The solvent is distilled under atmospheric pressure until a concentrated volume remains.
- Tert-butyl methyl ether is added to the concentrate, and the mixture is cooled to induce crystallization of **Trestolone Acetate**.
- The product is isolated by filtration and dried at 40-50°C.

## Experimental Workflow for Trestolone Acetate Synthesis



Androgen Receptor Signaling Pathway of Trestolone





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## References

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